

A Comparative Purity Analysis of Z-Dab(Boc)-OH from Various Suppliers

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Compound of Interest

Compound Name: **Z-Dab(Boc)-OH**

Cat. No.: **B035974**

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For researchers, scientists, and drug development professionals, the purity of starting materials is a critical determinant of successful outcomes. This guide provides a comprehensive comparison of the purity of **Z-Dab(Boc)-OH** ($\text{N}^{\alpha}\text{-Benzylloxycarbonyl-N}^{\gamma}\text{-tert-butyloxycarbonyl-L-2,4-diaminobutyric acid}$) from different commercial suppliers. The following analysis is based on publicly available data and provides detailed experimental protocols for verifying product purity.

Purity Comparison Overview

The purity of **Z-Dab(Boc)-OH** can vary between suppliers and even between different batches from the same supplier. The primary methods for purity assessment of protected amino acids like **Z-Dab(Boc)-OH** are High-Performance Liquid Chromatography (HPLC) and quantitative Nuclear Magnetic Resonance (qNMR) spectroscopy. While suppliers provide a general purity specification, a detailed analysis of the Certificate of Analysis (CoA) for specific lots provides a more accurate picture of the product's quality.

Based on available information, the following table summarizes the stated purity of **Z-Dab(Boc)-OH** from several suppliers. It is important to note that obtaining specific batch data is recommended for critical applications.

Supplier	Stated Purity	Analytical Method	CAS Number
Supplier A (e.g., Sigma-Aldrich)	≥98.0%	TLC	108919-51-3
Supplier B (e.g., American Elements)	Can be produced in high purity forms (99%, 99.9%, 99.99%, 99.999%+)	Not specified on the general product page	49855-91-6
Supplier C (e.g., Santa Cruz Biotechnology)	Information available upon request of CoA	Not specified on the general product page	108919-51-3
Supplier D	≥95%	Not specified	108919-51-3

Note: The information in this table is based on generally available data and may not reflect the purity of a specific lot. It is imperative to consult the Certificate of Analysis for the exact purity of the product you intend to purchase.

Experimental Protocols for Purity Verification

To independently verify the purity of **Z-Dab(Boc)-OH**, the following detailed experimental protocols for High-Performance Liquid Chromatography (HPLC) and quantitative Nuclear Magnetic Resonance (qNMR) are provided.

High-Performance Liquid Chromatography (HPLC) Purity Analysis

This method is suitable for determining the chemical purity of **Z-Dab(Boc)-OH** by separating it from potential impurities.

Instrumentation:

- HPLC system with a UV detector
- C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm particle size)

Reagents:

- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water
- Mobile Phase B: 0.1% TFA in acetonitrile
- Sample Solvent: 50% acetonitrile in water

Procedure:

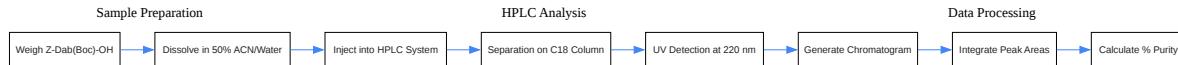
- Sample Preparation: Accurately weigh and dissolve **Z-Dab(Boc)-OH** in the sample solvent to a concentration of approximately 1 mg/mL.
- Chromatographic Conditions:
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 10 μ L
 - Detection Wavelength: 220 nm
 - Column Temperature: 25 °C
 - Gradient Program:

Time (minutes)	% Mobile Phase A	% Mobile Phase B
0	70	30
20	30	70
25	30	70
26	70	30

| 30 | 70 | 30 |

- Data Analysis: The purity is determined by calculating the area percentage of the main peak relative to the total area of all peaks in the chromatogram.

Workflow for HPLC Purity Analysis of **Z-Dab(Boc)-OH**



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Caption: Workflow for HPLC Purity Analysis.

Quantitative Nuclear Magnetic Resonance (qNMR) Purity Analysis

qNMR is an absolute quantification method that determines the purity of a substance by comparing the integral of a specific resonance of the analyte to that of a certified internal standard.

Instrumentation:

- NMR Spectrometer (e.g., 400 MHz or higher)

Reagents:

- Deuterated solvent (e.g., DMSO-d6, CDCl3)
- Certified Internal Standard (e.g., Maleic Anhydride, 1,3,5-Trimethoxybenzene). The choice of internal standard should be based on its solubility in the chosen deuterated solvent and the absence of overlapping signals with the analyte.

Procedure:

- Sample Preparation:
 - Accurately weigh a specific amount of **Z-Dab(Boc)-OH** (e.g., 10-20 mg) into an NMR tube.

- Accurately weigh a known amount of the certified internal standard and add it to the same NMR tube.
- Add a precise volume of the deuterated solvent (e.g., 0.6 mL).
- Ensure complete dissolution of both the analyte and the internal standard.

- NMR Data Acquisition:
 - Acquire a quantitative ^1H NMR spectrum. Key parameters include:
 - Pulse Program: A standard 90° pulse sequence.
 - Relaxation Delay (d1): At least 5 times the longest T1 relaxation time of the signals of interest (a d1 of 30-60 seconds is generally recommended for accurate quantification).
 - Number of Scans: Sufficient to obtain a good signal-to-noise ratio (e.g., 8-16 scans).

- Data Processing and Analysis:
 - Process the spectrum with appropriate phasing and baseline correction.
 - Integrate a well-resolved, non-overlapping signal of **Z-Dab(Boc)-OH** and a signal from the internal standard.
 - Calculate the purity using the following formula:

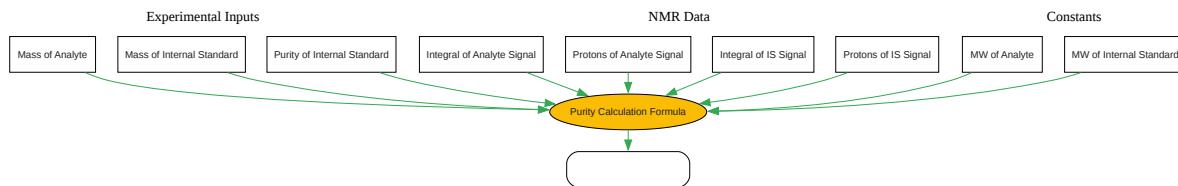
$$\text{Purity (\%)} = (\text{I_analyte} / \text{N_analyte}) * (\text{N_IS} / \text{I_IS}) * (\text{MW_analyte} / \text{m_analyte}) * (\text{m_IS} / \text{MW_IS}) * \text{P_IS}$$

Where:

- I = Integral value
- N = Number of protons for the integrated signal
- MW = Molecular weight
- m = mass

- P_{IS} = Purity of the internal standard

Logical Relationship for qNMR Purity Calculation



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Caption: qNMR Purity Calculation Logic.

Conclusion

The purity of **Z-Dab(Boc)-OH** is a critical parameter for its successful application in research and development. While suppliers provide general purity specifications, it is highly recommended that users perform their own purity verification, especially for sensitive applications. The HPLC and qNMR protocols detailed in this guide offer robust and reliable methods for assessing the purity of **Z-Dab(Boc)-OH** from any supplier, ensuring the quality and integrity of your scientific work. For the most accurate comparison, obtaining and analyzing the Certificates of Analysis for specific lots from different suppliers is the recommended best practice.

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